

Spectroscopic Data for 2-Methyl-1-pentene: An In-depth Technical Guide

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Compound of Interest

Compound Name: 2-Methyl-1-pentene

CAS No.: 27236-46-0

Cat. No.: B7801133

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This guide provides a comprehensive analysis of the spectroscopic data for **2-Methyl-1-pentene** (CAS No: 763-29-1), a volatile and flammable colorless liquid with the molecular formula C_6H_{12} .^{[1][2]} Intended for researchers, scientists, and professionals in drug development and chemical analysis, this document delves into the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data of **2-Methyl-1-pentene**. The focus is on not only presenting the spectral data but also providing insights into the experimental considerations and the correlation between the molecular structure and the observed spectroscopic features.

Molecular Structure and Spectroscopic Correlation

2-Methyl-1-pentene is an unsaturated aliphatic hydrocarbon featuring a terminal double bond and a methyl branch at the C2 position.^{[1][2]} This specific arrangement of atoms gives rise to a unique spectroscopic fingerprint, which we will explore in detail. Understanding these correlations is paramount for structural elucidation and quality control in a research and development setting.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. For **2-Methyl-1-pentene**, both ^1H and ^{13}C NMR provide unambiguous evidence for its structure.

^1H NMR Spectroscopy

The ^1H NMR spectrum of **2-Methyl-1-pentene**, typically recorded in a deuterated solvent like chloroform-d (CDCl_3), reveals five distinct proton environments. The chemical shifts (δ) are influenced by the electronic environment of the protons, particularly their proximity to the electron-rich double bond.

Table 1: ^1H NMR Data for **2-Methyl-1-pentene**

Assignment	Chemical Shift (ppm)	Multiplicity	Integration
H-1 (a)	~4.70	Singlet	1H
H-1 (b)	~4.66	Singlet	1H
H-3	~1.99	Triplet	2H
H-2' (CH_3)	~1.71	Singlet	3H
H-4	~1.46	Sextet	2H
H-5	~0.90	Triplet	3H

(Data sourced from ChemicalBook, recorded at 399.65 MHz in CDCl_3)[3]

Causality Behind the Spectrum:

- Vinyl Protons (H-1):** The two protons on the terminal carbon of the double bond (C_1) are diastereotopic and appear as two distinct singlets around 4.70 and 4.66 ppm.[3] Their downfield shift is a direct consequence of the deshielding effect of the π -electron system of the alkene.

- **Allylic Protons (H-3):** The two protons on C3 are adjacent to the double bond, placing them in an allylic position. They appear as a triplet around 1.99 ppm due to coupling with the two neighboring protons on C4.^[3]
- **Vinylic Methyl Protons (H-2'):** The methyl group attached to the double bond (C2) is in a vinylic position, resulting in a singlet at approximately 1.71 ppm.^[3] The lack of splitting indicates no adjacent protons.
- **Aliphatic Protons (H-4 and H-5):** The protons on C4 and C5 are in a typical aliphatic environment. The C4 protons appear as a sextet around 1.46 ppm due to coupling with the protons on C3 and C5. The terminal methyl protons on C5 resonate as a triplet around 0.90 ppm, coupled with the C4 protons.^[3]

¹³C NMR Spectroscopy

The proton-decoupled ¹³C NMR spectrum of **2-Methyl-1-pentene** shows six distinct signals, corresponding to the six carbon atoms in the molecule.

Table 2: ¹³C NMR Data for **2-Methyl-1-pentene**

Assignment	Chemical Shift (ppm)
C2	~145.5
C1	~112.5
C3	~36.5
C4	~29.5
C2' (CH ₃)	~22.5
C5	~14.0
(Representative data; may vary slightly with solvent and instrument) ^[4]	

Causality Behind the Spectrum:

- Olefinic Carbons (C1 and C2): The two sp^2 -hybridized carbons of the double bond are significantly deshielded and appear downfield. The quaternary carbon (C2) at ~145.5 ppm is more downfield than the terminal CH_2 carbon (C1) at ~112.5 ppm.^[4]
- Aliphatic Carbons (C3, C4, C5, and C2'): The sp^3 -hybridized carbons appear in the upfield region of the spectrum. The chemical shifts are influenced by their substitution and proximity to the double bond.

Experimental Protocol: NMR Data Acquisition

A self-validating protocol for acquiring high-quality NMR spectra of **2-Methyl-1-pentene** is as follows:

- Sample Preparation: Dissolve approximately 5-10 mg of **2-Methyl-1-pentene** in ~0.6 mL of deuterated chloroform ($CDCl_3$) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard.
- Instrumentation: Utilize a 400 MHz (or higher) NMR spectrometer equipped with a 5 mm broadband probe.
- 1H NMR Acquisition Parameters:
 - Set the spectral width to cover the range of -1 to 10 ppm.
 - Use a 30-degree pulse angle to ensure quantitative integration.
 - Set the relaxation delay to at least 5 times the longest T_1 for accurate integration (typically 2-5 seconds).
 - Acquire a sufficient number of scans (e.g., 8-16) to achieve a good signal-to-noise ratio.
- ^{13}C NMR Acquisition Parameters:
 - Use a spectral width of 0 to 220 ppm.
 - Employ proton decoupling to obtain singlet peaks for all carbons.
 - A 45-degree pulse angle and a relaxation delay of 2 seconds are generally sufficient.

- Acquire a larger number of scans (e.g., 1024 or more) due to the lower natural abundance of ^{13}C .
- Data Processing: Apply a Fourier transform to the acquired free induction decay (FID) and phase correct the resulting spectrum. Calibrate the spectrum by setting the TMS signal to 0.00 ppm for ^1H and ^{13}C .

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by detecting their characteristic vibrational frequencies. The IR spectrum of **2-Methyl-1-pentene** clearly indicates the presence of C=C and C-H bonds associated with an alkene and an aliphatic chain.

Table 3: Key IR Absorption Bands for **2-Methyl-1-pentene**

Wavenumber (cm^{-1})	Vibrational Mode
~3075	=C-H stretch (vinylic)
~2960-2850	C-H stretch (aliphatic)
~1650	C=C stretch
~1465	C-H bend (aliphatic CH_2 and CH_3)
~890	=C-H bend (out-of-plane)
(Data sourced from NIST Chemistry WebBook)	
[5]	

Causality Behind the Spectrum:

- =C-H Stretch: The absorption band around 3075 cm^{-1} is characteristic of the C-H stretching vibration of the sp^2 -hybridized carbons in the vinyl group.[\[5\]](#)
- C-H Stretch: The strong absorptions in the $2960\text{-}2850\text{ cm}^{-1}$ region are due to the C-H stretching vibrations of the sp^3 -hybridized carbons in the propyl and methyl groups.[\[5\]](#)

- **C=C Stretch:** The peak at approximately 1650 cm^{-1} is indicative of the C=C stretching vibration of the double bond.^[5]
- **=C-H Bend:** The strong band around 890 cm^{-1} is a key diagnostic feature for a terminal disubstituted alkene ($\text{R}_2\text{C}=\text{CH}_2$) and arises from the out-of-plane bending of the vinylic C-H bonds.^[5]

Experimental Protocol: IR Data Acquisition

- **Sample Preparation:** For a liquid sample like **2-Methyl-1-pentene**, the simplest method is to place a drop of the neat liquid between two sodium chloride (NaCl) or potassium bromide (KBr) salt plates.
- **Instrumentation:** Use a Fourier Transform Infrared (FTIR) spectrometer.
- **Data Acquisition:**
 - Record a background spectrum of the clean salt plates.
 - Place the sample between the plates and acquire the sample spectrum.
 - The instrument software will automatically subtract the background from the sample spectrum.
 - Typically, 16-32 scans are co-added to obtain a high-quality spectrum over the range of $4000\text{-}400\text{ cm}^{-1}$.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule upon ionization. For **2-Methyl-1-pentene**, electron ionization (EI) is a common technique.

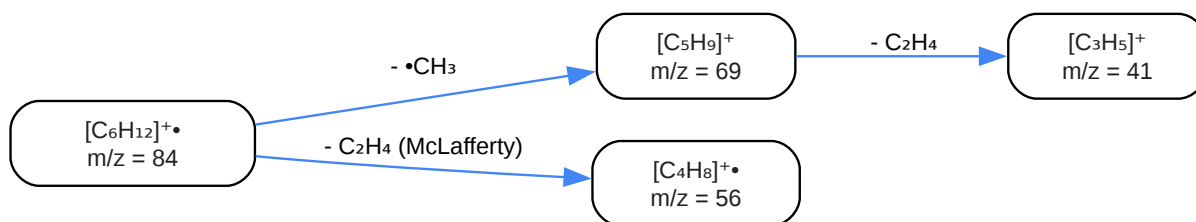
Table 4: Major Peaks in the Mass Spectrum of **2-Methyl-1-pentene**

m/z	Relative Intensity	Proposed Fragment
84	Moderate	$[\text{C}_6\text{H}_{12}]^{+\bullet}$ (Molecular Ion)
69	High	$[\text{C}_5\text{H}_9]^+$
56	High	$[\text{C}_4\text{H}_8]^{+\bullet}$
41	High	$[\text{C}_3\text{H}_5]^+$ (Allyl Cation)

(Data sourced from NIST
Chemistry WebBook and
PubChem)[1][2][6]

Causality Behind the Spectrum (Fragmentation Pathway):

The molecular ion ($[\text{M}]^{+\bullet}$) is observed at m/z 84.[2][6] The fragmentation of **2-Methyl-1-pentene** is dominated by cleavages that lead to the formation of stable carbocations and radical species. A prominent fragmentation pathway is the allylic cleavage, which is energetically favorable.



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Caption: Proposed EI fragmentation pathway for **2-Methyl-1-pentene**.

- Loss of a Methyl Radical (m/z 69): The loss of a methyl radical from the molecular ion results in the formation of a stable allylic carbocation at m/z 69.
- McLafferty Rearrangement (m/z 56): A McLafferty rearrangement can occur, involving the transfer of a gamma-hydrogen to the double bond, followed by the elimination of a neutral ethene molecule, leading to a radical cation at m/z 56.

- Formation of the Allyl Cation (m/z 41): The peak at m/z 41 is characteristic of the highly stable allyl cation, $[C_3H_5]^+$, which can be formed from further fragmentation of larger ions.[\[2\]](#)

Experimental Protocol: Mass Spectrometry Data Acquisition

- Sample Introduction: Introduce a small amount of **2-Methyl-1-pentene** into the mass spectrometer via a gas chromatography (GC-MS) system or a direct insertion probe. GC-MS is preferred for separation from any potential impurities.
- Ionization: Use electron ionization (EI) with a standard electron energy of 70 eV.
- Mass Analysis: Scan a mass range of m/z 10 to 200 to ensure detection of the molecular ion and all relevant fragment ions.
- Data Analysis: Identify the molecular ion peak and analyze the fragmentation pattern to confirm the structure. Compare the obtained spectrum with a reference library such as the NIST/EPA/NIH Mass Spectral Library for verification.[\[2\]](#)[\[7\]](#)

Conclusion

The combination of NMR, IR, and Mass Spectrometry provides a comprehensive and self-validating characterization of **2-Methyl-1-pentene**. Each technique offers complementary information that, when synthesized, allows for the unambiguous confirmation of its molecular structure. The protocols and interpretations provided in this guide are intended to serve as a practical resource for scientists and researchers, enabling them to confidently acquire and interpret spectroscopic data for this compound and structurally related molecules.

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